

Application Notes and Protocols: C188

Treatment in Head and Neck Cancer Cell Lines

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Compound of Interest

Compound Name: C188

Cat. No.: B1668180

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Introduction

Signal Transducer and Activator of Transcription 3 (STAT3) is a critical signaling protein that, when abnormally activated, plays a pivotal role in the progression of various cancers, including head and neck squamous cell carcinoma (HNSCC). The constitutive activation of STAT3 promotes tumor cell proliferation, survival, metastasis, and immune evasion. Consequently, targeting the STAT3 signaling pathway has emerged as a promising therapeutic strategy. **C188** is a small-molecule inhibitor of STAT3, and its more potent derivative, **C188-9**, has demonstrated significant antitumor effects in preclinical models of HNSCC.[1][2][3] These compounds function by binding to the SH2 domain of STAT3, which prevents its phosphorylation at Tyrosine 705 (Tyr705), a crucial step for its activation, dimerization, and nuclear translocation.[3]

These application notes provide a comprehensive overview of the use of **C188** and **C188-9** in HNSCC cell lines, including quantitative data on their efficacy and detailed protocols for key in vitro experiments.

Data Presentation

The following tables summarize the quantitative data on the efficacy of **C188** and its derivative **C188-9** in inhibiting STAT3 phosphorylation and the growth of HNSCC cell lines.

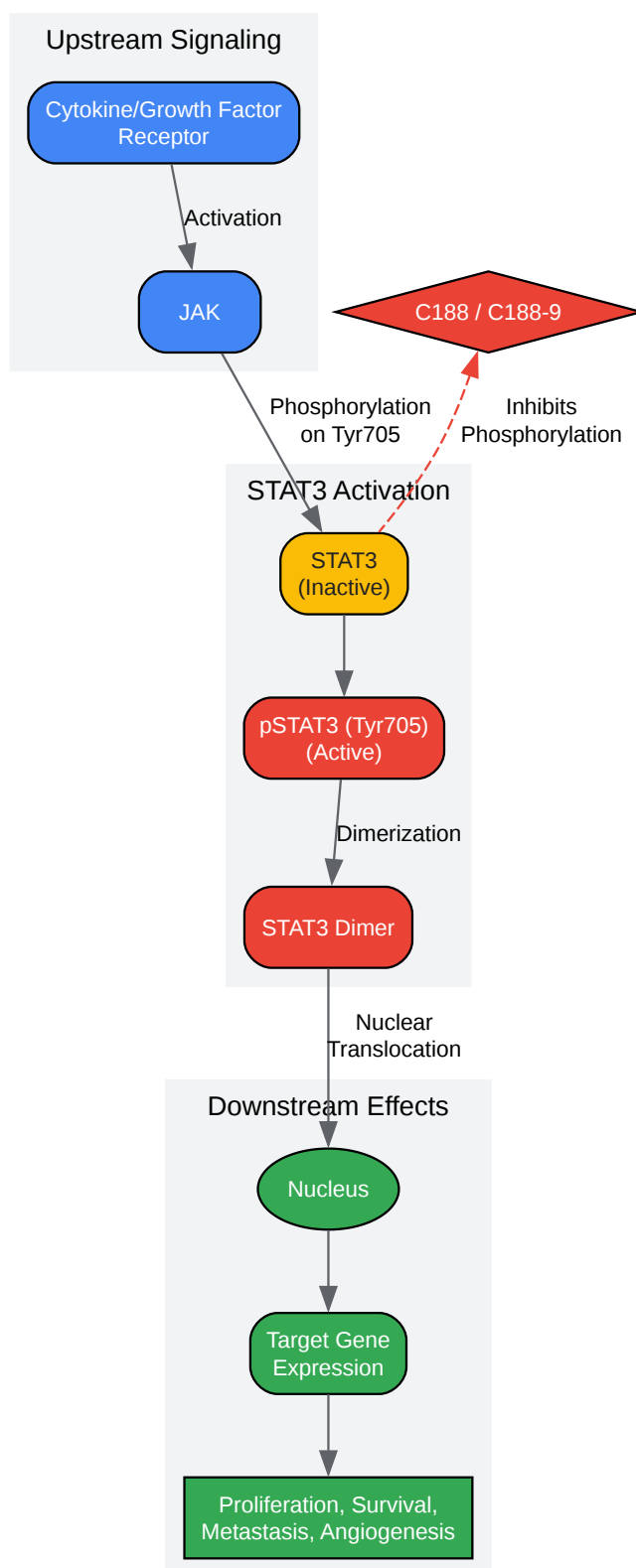
Table 1: Inhibition of Constitutive STAT3 Phosphorylation (pSTAT3) by **C188** and **C188-9** in HNSCC Cell Lines[1]

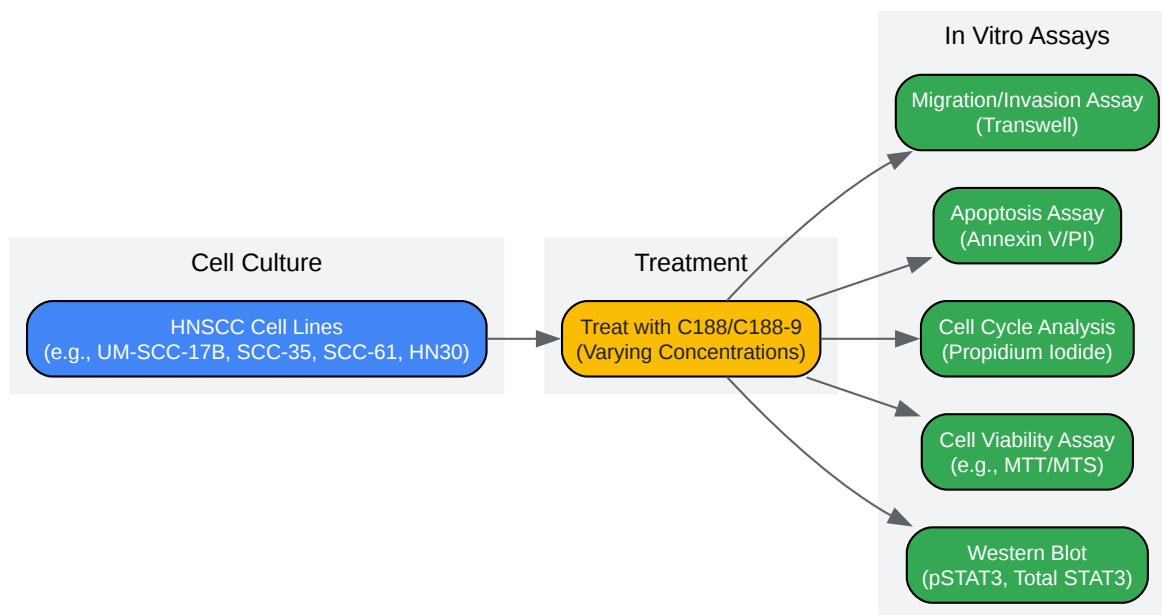
Cell Line	Compound	IC50 (μM) for pSTAT3 Reduction
UM-SCC-17B	C188	15.4 ± 9.2
UM-SCC-17B	C188-9	10.6 ± 0.7
SCC-35	C188-9	10.5 - 22.8
SCC-61	C188-9	10.5 - 22.8
HN30	C188-9	10.5 - 22.8

Table 2: Inhibition of Anchorage-Dependent and -Independent Growth by **C188** and **C188-9** in HNSCC Cell Lines[1]

Cell Line	Assay Type	Compound	IC50 (μM) for Growth Inhibition
UM-SCC-17B	Anchorage-Dependent	C188	6.3
UM-SCC-17B	Anchorage-Dependent	C188-9	3.2
UM-SCC-17B	Anchorage-Independent	C188-9	0.7 - 14.8
SCC-35	Anchorage-Independent	C188-9	0.7 - 14.8
SCC-61	Anchorage-Independent	C188-9	0.7 - 14.8
HN30	Anchorage-Independent	C188-9	0.7 - 14.8

Signaling Pathways and Experimental Workflows





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References

- 1. Small-molecule inhibition of STAT3 in radioresistant head and neck squamous cell carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. C188-9, a small-molecule STAT3 inhibitor, exerts an antitumor effect on head and neck squamous cell carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
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